

# Application Note: Targeted Phosphatidylethanolamine Quantification Using DSPE-d70 Internal Standard

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## Compound of Interest

Compound Name: *1,2-Distearoyl-sn-glycero-3-phosphorylethanolamine-d70*

Cat. No.: B15552863

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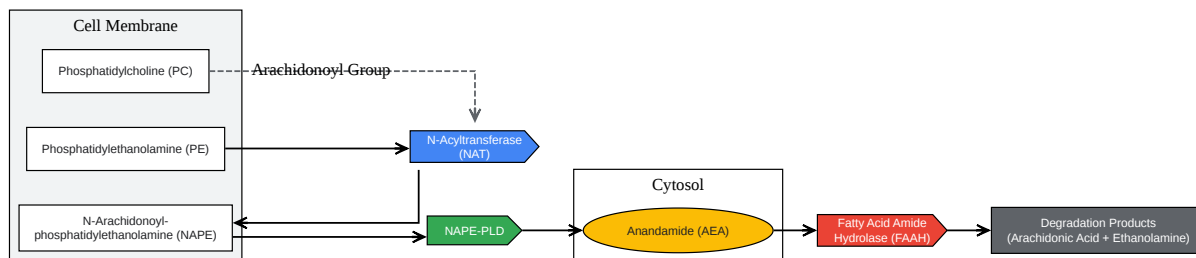
## Introduction

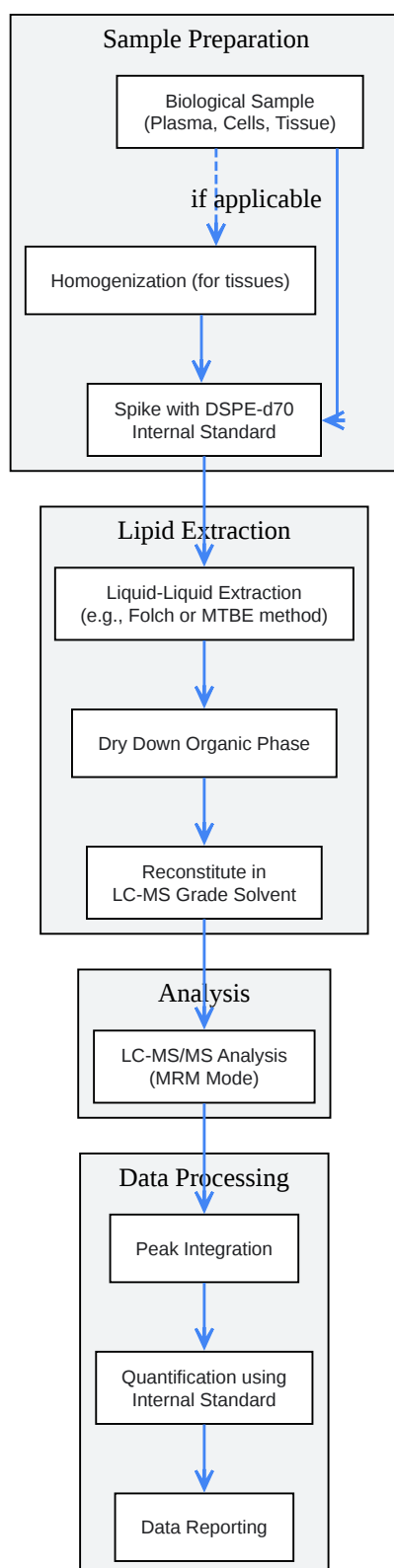
Phosphatidylethanolamines (PEs) are a class of abundant phospholipids in cellular membranes, playing crucial roles in membrane structure, fusion, and cell signaling. Dysregulation of PE metabolism has been implicated in various diseases, including neurodegenerative disorders, cancer, and metabolic syndromes. Accurate quantification of specific PE molecular species is therefore critical for understanding disease pathogenesis and for the development of novel therapeutics.

This application note provides a detailed protocol for the targeted quantification of phosphatidylethanolamine species in biological samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method utilizes 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-d70 (DSPE-d70) as an internal standard to ensure high accuracy and precision by correcting for variations in sample preparation and instrument response.

## Signaling Pathway: Biosynthesis of N-Acylethanolamines

Phosphatidylethanolamine serves as a precursor for the synthesis of bioactive N-acylethanolamines (NAEs), including the endocannabinoid anandamide. This pathway is of significant interest in drug development due to the role of NAEs in pain, inflammation, and mood regulation. The quantification of PE species can provide insights into the substrate pool available for NAE synthesis.





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